

physical properties including boiling point and refractive index of FGE

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Compound of Interest

Compound Name: Furfuryl glycidyl ether

Cat. No.: B009698

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An in-depth technical guide on the physical properties of **Furfuryl Glycidyl Ether** (FGE), tailored for researchers, scientists, and professionals in drug development.

Introduction

Furfuryl Glycidyl Ether (FGE), identified by CAS number 5380-87-0, is a chemical intermediate recognized for its role as a reactive diluent in epoxy resin systems.^[1] Its molecular structure, featuring both a furan ring and an epoxide group, allows it to be chemically integrated into polymer matrices, enhancing properties such as viscosity, flexibility, and thermal resistance.^{[1][2]} This guide provides a detailed overview of key physical properties of FGE, specifically its boiling point and refractive index, and outlines the standard methodologies for their experimental determination.

Physical and Chemical Properties

FGE is a liquid at room temperature, typically appearing colorless to yellow or brown.^{[3][4]} It has a molecular formula of $C_8H_{10}O_3$ and a molecular weight of approximately 154.16 g/mol.^[5] The density of FGE is recorded as 1.122 g/mL at 25 °C.^[6]

Data Summary

The primary physical properties of **Furfuryl Glycidyl Ether** are summarized in the table below for clear reference and comparison.

Physical Property	Value	Conditions
Boiling Point	103-104 °C	at 11 mmHg
Refractive Index	1.4800 - 1.4820	at 20°C, 589 nm
Density	1.122 g/mL	at 25 °C
Molecular Weight	154.16 g/mol	
Molecular Formula	C ₈ H ₁₀ O ₃	

[Sources:[1][3][6][7]]

Experimental Protocols

The following sections detail the standard experimental procedures for determining the boiling point and refractive index of a liquid sample like FGE.

Determination of Boiling Point (Micro-Boiling Point Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. For small sample volumes, the micro-boiling point method is highly effective.[8][9]

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block heater)
- Clamps and stand

Procedure:

- Sample Preparation: Add a small amount (a few milliliters) of the liquid FGE into the fusion tube.[\[10\]](#)
- Capillary Insertion: Place the capillary tube into the fusion tube with its open end submerged in the liquid.[\[10\]](#)
- Apparatus Assembly: Attach the fusion tube to a thermometer, ensuring the sample is level with the thermometer bulb. Immerse the assembly in the heating bath (Thiele tube or aluminum block).[\[8\]](#)
- Heating: Begin heating the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[8\]](#)[\[9\]](#)
- Observation: Upon reaching the boiling point, the vapor pressure of the FGE will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles from the capillary tube.[\[11\]](#)
- Temperature Reading: Stop heating when a steady stream of bubbles is observed. The bubble stream will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample. Record this temperature.[\[8\]](#)[\[11\]](#)

Determination of Refractive Index

The refractive index measures how much the path of light is bent when entering a material.[\[12\]](#) It is a fundamental property used for substance identification and purity assessment. An Abbe refractometer is a common instrument for this measurement.[\[12\]](#)

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette

- Solvent for cleaning (e.g., acetone or ethanol) and soft tissue paper

Procedure:

- Instrument Calibration: Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- Temperature Control: Connect the refractometer prisms to a constant temperature water bath set to the desired temperature (e.g., 20°C), as the refractive index is temperature-dependent.^[13]
- Sample Application: Open the prism assembly of the refractometer. Using a clean dropper, place a few drops of FGE onto the surface of the lower prism. Ensure the liquid spreads to form a thin layer.
- Measurement: Close the prisms. Direct the light source towards the prism assembly. Look through the eyepiece and adjust the control knob until the light and dark fields converge into a sharp, distinct line.
- Reading the Value: Adjust the compensator to eliminate any color fringes and sharpen the dividing line. Read the refractive index value from the instrument's scale.
- Cleaning: After the measurement, clean the prism surfaces thoroughly with a soft tissue moistened with an appropriate solvent (e.g., ethanol or acetone) to prevent contamination of future samples.

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of FGE.

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